

Spectroscopic and Biological Profile of Kadsuracoccinic Acid A: A Technical Overview

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Compound of Interest

Compound Name: Kadsuracoccinic Acid A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive summary of the spectroscopic data available for **Kadsuracoccinic Acid A**, a naturally occurring triterpenoid isolated from *Kadsura coccinea*. The information presented herein, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data, is intended to serve as a core resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data

The spectroscopic data for **Kadsuracoccinic Acid A** and its methyl ester derivative have been compiled from published literature. The following tables summarize the key findings for easy reference and comparison.

Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HREIMS) has been instrumental in determining the molecular formula of **Kadsuracoccinic Acid A** and its derivatives.

Compound	Molecular Formula	M+ (m/z)	Key Fragments (m/z)
Kadsuracoccinic Acid A	C ₃₀ H ₄₄ O ₄	468.3233[1]	453, 395, 369 (100%), 327, 261[1]
Kadsuracoccinic Acid A Methyl Ester	C ₃₁ H ₄₆ O ₄	482.3391[2]	383 (100%), 275, 95[2]

Infrared (IR) Spectroscopy Data

The infrared spectra, recorded using potassium bromide (KBr) pellets, reveal the presence of key functional groups.

Compound	ν_{\max} (cm ⁻¹)
Kadsuracoccinic Acid A	3500–3210, 2939, 1695, 1637, 1455, 1372, 1295, 1081, 894, 757[1]
Kadsuracoccinic Acid A Methyl Ester	3433, 3076, 1739, 1690, 1272[2]

Nuclear Magnetic Resonance (NMR) Data

¹H and ¹³C NMR data provide detailed structural insights into the carbon-hydrogen framework of **Kadsuracoccinic Acid A**.

¹H NMR Spectroscopic Data (Selected Signals)

Proton	Kadsuracoccinic Acid A (δ ppm)[1]	Kadsuracoccinic Acid A Methyl Ester (δ ppm)[2]
Olefinic Methyls	1.58, 1.76, 1.92	1.56, 1.74, 1.90
Isopropenyl (exo-methylene)	4.87, 4.70 (H-28a, H-28b)	4.85, 4.69 (H-28a, H-28b)
Isopropenyl (methyl)	1.76 (CH ₃ -29)	1.74 (CH ₃ -29)
Tertiary Methyls	0.70, 0.81, 1.06	0.70, 0.80, 1.04
Ester Methyl	-	3.65

¹³C NMR Spectroscopic Data (Selected Signals)

Carbon	Kadsuracoccinic Acid A (δ ppm)[1]	Kadsuracoccinic Acid A Methyl Ester (δ ppm)[2]
Carboxyl	181.7, 174.1	175.1 (C-3), 172.6 (C-26)
Ester Methyl	-	51.5

Experimental Protocols

The isolation and characterization of **Kadsuracoccinic Acid A** involved a series of chromatographic and spectroscopic techniques.

Isolation and Purification

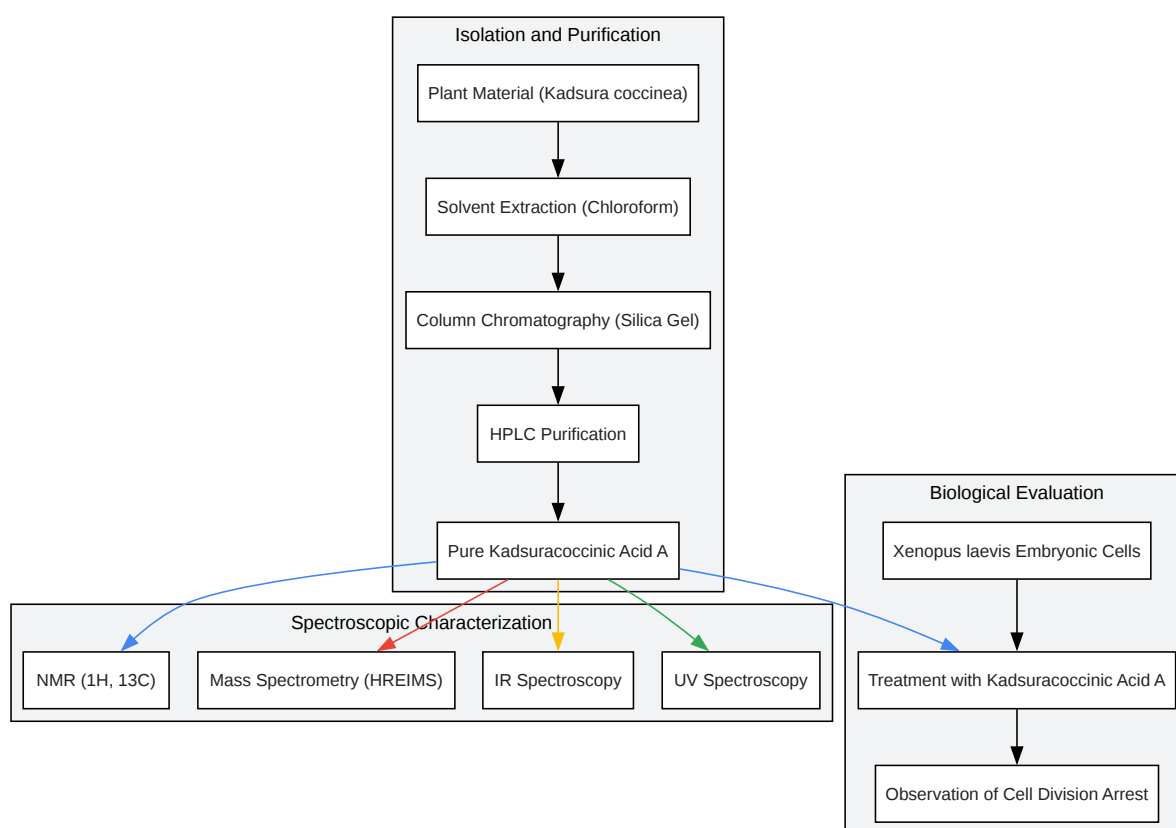
The rhizomes of *Kadsura coccinea* were extracted with chloroform. The resulting extract was subjected to column chromatography on silica gel. Further purification was achieved through High-Performance Liquid Chromatography (HPLC) to yield pure **Kadsuracoccinic Acid A**.[\[1\]](#)
[\[2\]](#)

Spectroscopic Analysis

- NMR Spectra: ¹H and ¹³C NMR spectra were recorded on a spectrometer, typically in CDCl₃, with chemical shifts reported in ppm relative to tetramethylsilane (TMS) as an internal standard.
- Mass Spectra: High-resolution and electron impact mass spectra were obtained using a mass spectrometer.
- IR Spectra: Infrared spectra were recorded on a Fourier-transform infrared (FTIR) spectrophotometer using KBr pellets.
- UV Spectra: UV spectra were measured in methanol.

Biological Activity and Experimental Workflow

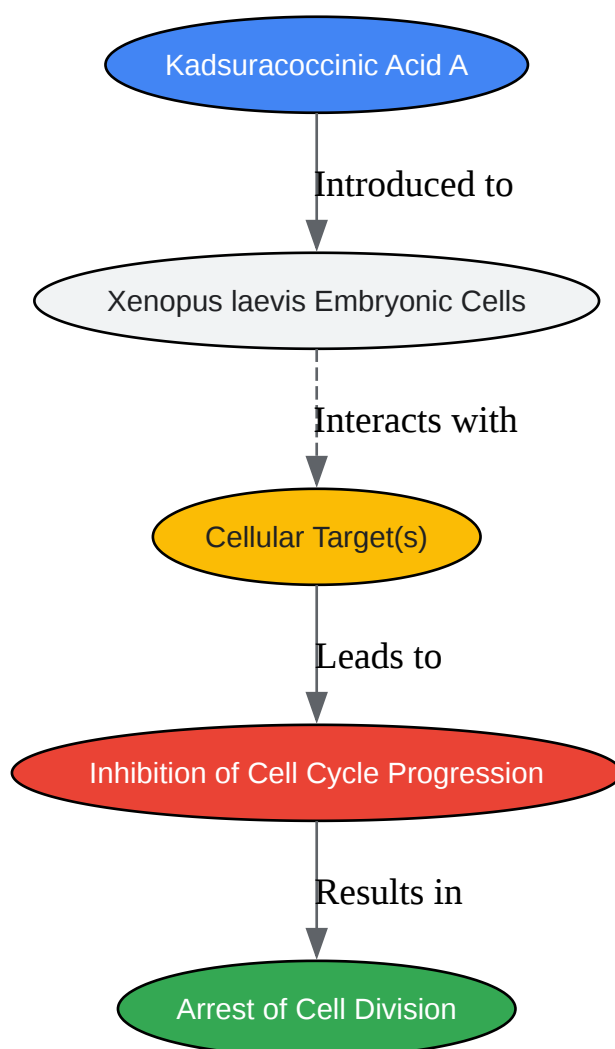
Kadsuracoccinic Acid A has demonstrated biological activity, specifically the arrest of cell division in *Xenopus laevis* embryonic cells.[1][3] The general workflow for its isolation and biological evaluation is depicted below.



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Caption: Workflow of **Kadsuracoccinic Acid A** isolation and bioactivity screening.

The observed biological effect of **Kadsuracoccinic Acid A** on cell division suggests a potential mechanism of action that warrants further investigation. A simplified representation of this interaction is shown below.



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Caption: Conceptual diagram of **Kadsuracoccinic Acid A**'s effect on cell division.

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